

Spectroscopic Characterization of Tadalafil Impurity D: A Technical Guide

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Compound of Interest

Compound Name: Tadalafil impurity D

Cat. No.: B12282147

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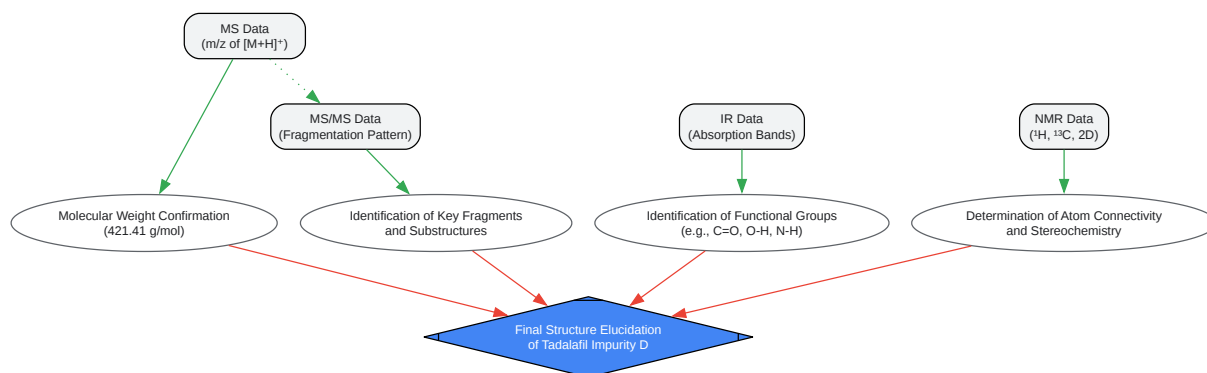
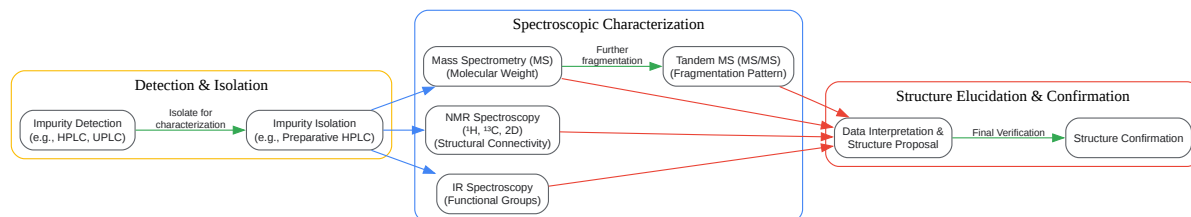
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Tadalafil Impurity D**, a known process-related impurity in the synthesis of the active pharmaceutical ingredient, Tadalafil. The structural integrity and purity of Tadalafil are critical for its safety and efficacy, making the identification and characterization of its impurities a vital aspect of quality control in pharmaceutical manufacturing.

Tadalafil Impurity D, chemically known as (6bR)-12-(1,3-Benzodioxol-5-yl)-12a-hydroxy-8-methyl-6a,6b,8,9,12,12a-hexahydropyrazino[1',2':1,2]pyrrolo[3,4-c]quinoline-6,7,10(5H)-trione, has a molecular formula of $C_{22}H_{19}N_3O_6$ and a molecular weight of 421.41 g/mol. While specific quantitative spectroscopic data for this impurity is primarily available through commercial reference standards accompanied by a Certificate of Analysis (CoA), this guide presents a framework for its analysis, including templated data tables and generalized experimental protocols for its characterization by Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Analytical Workflow for Impurity Characterization

The identification and structural elucidation of a pharmaceutical impurity like **Tadalafil Impurity D** typically follows a structured analytical workflow. This process begins with the detection of the impurity during routine analysis of the active pharmaceutical ingredient (API), followed by its isolation and subsequent characterization using a suite of spectroscopic techniques.



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